

An In-Depth Technical Guide to MeOSuc-Ala-Ala-Pro-Val-pNA

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Compound of Interest		
Compound Name:	MeOSuc-Ala-Ala-Pro-Val-PNA	
Cat. No.:	B058220	Get Quote

Introduction

N-Methoxysuccinyl-L-Alanyl-L-Prolyl-L-Valine p-nitroanilide, commonly abbreviated as **MeOSuc-Ala-Ala-Pro-Val-pNA** or MeOSuc-AAPV-pNA, is a highly sensitive and specific chromogenic substrate primarily utilized for the kinetic analysis of elastase enzymes, particularly human neutrophil elastase (HNE), also known as human leukocyte elastase (HLE). [1][2] Its high specificity and solubility make it an invaluable tool in both basic research and drug development for studying proteolytic activity and screening for potential enzyme inhibitors. [1]

This peptide derivative is designed to be selectively cleaved by elastase, releasing the chromophore p-nitroaniline (pNA).[1] The rate of pNA release can be monitored spectrophotometrically, providing a direct measure of enzymatic activity.[1] This guide provides a comprehensive overview of the technical details required for the effective use of **MeOSuc-Ala-Pro-Val-pNA** in a research setting.

Chemical and Physical Properties

MeOSuc-Ala-Ala-Pro-Val-pNA is a synthetic peptide with a methoxysuccinyl group at the N-terminus and a p-nitroanilide group at the C-terminus of the valine residue. The methoxysuccinyl group enhances the solubility of the peptide.

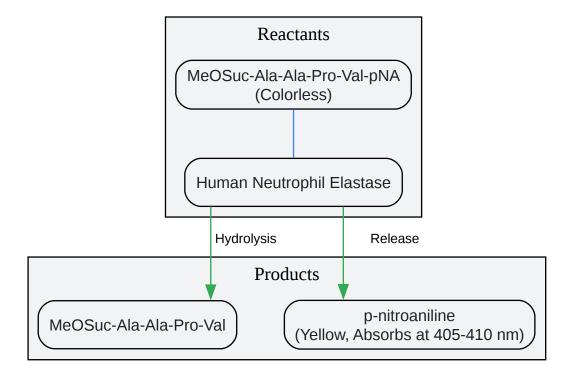


Property	Value	Reference
CAS Number	70967-90-7	INVALID-LINK
Molecular Formula	C27H38N6O9	INVALID-LINK
Molecular Weight	590.63 g/mol	INVALID-LINK
Appearance	White to off-white solid	INVALID-LINK
Purity	≥98% (by HPLC)	INVALID-LINK
Solubility	DMSO (20 mM), DMF (5 mg/mL), Ethanol (1 mg/mL)	INVALID-LINK,INVALID- LINK
Storage	Store at -20°C or below. Stock solutions are stable for up to 3 months at -20°C.	INVALID-LINK

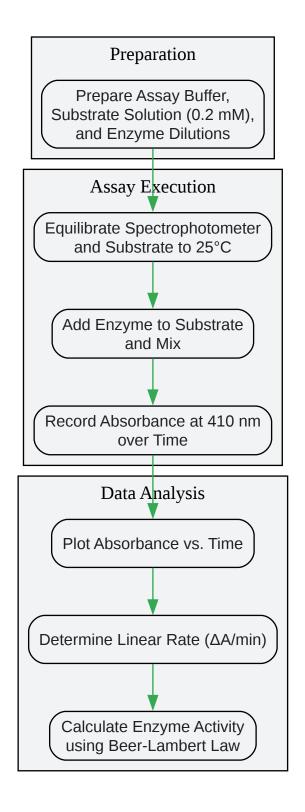
Mechanism of Action

MeOSuc-Ala-Ala-Pro-Val-pNA serves as a substrate for serine proteases, with a high degree of specificity for elastases. The enzyme catalyzes the hydrolytic cleavage of the amide bond between the valine residue and the p-nitroaniline moiety. This reaction releases p-nitroaniline, a yellow chromophore that can be quantified by measuring its absorbance at approximately 405-410 nm. The rate of increase in absorbance is directly proportional to the elastase activity under appropriate assay conditions.









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References

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